

molecular weight and formula of magnesium methoxide

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Compound of Interest

Compound Name: Magnesium methoxide

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In-Depth Technical Guide: Magnesium Methoxide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **magnesium methoxide**, including its molecular formula and weight. It also details common experimental protocols for its synthesis, catering to professionals in research and development.

Core Properties of Magnesium Methoxide

Magnesium methoxide, also known as magnesium methylate, is an organometallic compound with the chemical formula $\text{Mg}(\text{OCH}_3)_2$.^[1] It is a versatile reagent and catalyst in various chemical processes.

Quantitative Data Summary

The fundamental properties of **magnesium methoxide** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Chemical Formula	$C_2H_6MgO_2$	[2][3][4]
Linear Formula	$Mg(OCH_3)_2$	[1][2][5]
Molecular Weight	86.37 g/mol	[1][2][5]
Density	0.816 - 0.86 g/cm ³	[1][2]
Appearance	Colorless to slightly yellowish liquid/white powder	[1][2]

Experimental Protocols for Synthesis

The synthesis of **magnesium methoxide** is primarily achieved through the direct reaction of magnesium metal with anhydrous methanol. The following section outlines a common laboratory-scale procedure.

Direct Synthesis from Magnesium and Methanol

This method involves the reaction of solid magnesium with an excess of anhydrous methanol.

Materials and Equipment:

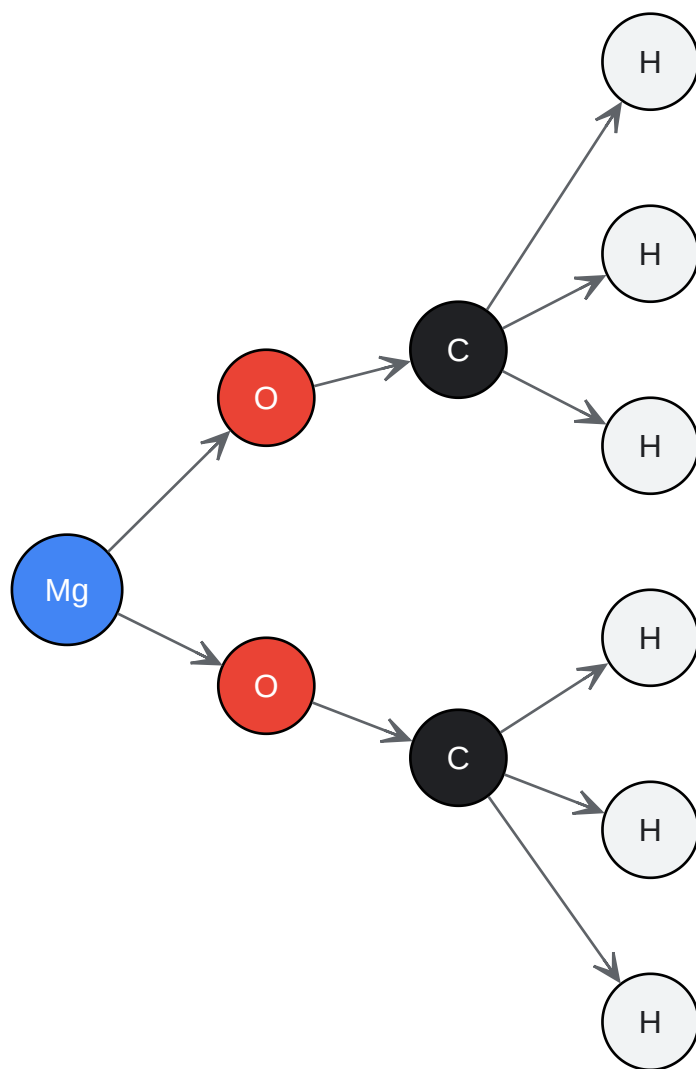
- Magnesium metal (turnings, ribbon, or powder)
- Anhydrous methanol
- Three-necked flask
- Reflux condenser
- Stirrer (magnetic or mechanical)
- Heating mantle
- Inert gas supply (e.g., nitrogen or argon)

Procedure:

- **Preparation:** The reaction apparatus, consisting of a three-necked flask equipped with a stirrer, reflux condenser, and an inlet for inert gas, is thoroughly dried and assembled.
- **Inert Atmosphere:** The system is purged with an inert gas, such as nitrogen, to remove air and moisture, which can inhibit the reaction.
- **Reactant Addition:** Clean, dry magnesium metal is placed in the flask. Anhydrous methanol is then added in sufficient quantity to fully immerse the magnesium.
- **Reaction Initiation:** The mixture is stirred and gently heated. The reaction is typically initiated by the application of heat, and in some cases, a small amount of an initiator like iodine may be used.
- **Reaction Progression:** The reaction progress is monitored by the evolution of hydrogen gas. The reaction is considered complete when the evolution of gas ceases.
- **Product Isolation:** The resulting product is a solution of **magnesium methoxide** in methanol. To obtain solid **magnesium methoxide**, the excess methanol is removed under reduced pressure.

Logical Relationships and Structure

The following diagram illustrates the elemental composition of **magnesium methoxide**.



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Caption: Elemental composition of **magnesium methoxide**.

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